

PF-06380101 solubility issues and solutions

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Compound of Interest

Compound Name: PF-06380101

Cat. No.: B609976

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PF-06380101 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) regarding the solubility of **PF-06380101**.

Troubleshooting Guide

Q1: I am having trouble dissolving **PF-06380101** powder. What should I do?

A1: **PF-06380101** is a hydrophobic molecule and can be challenging to dissolve directly in aqueous solutions. Here are some initial troubleshooting steps:

- **Choice of Solvent:** The recommended solvent for creating a stock solution is Dimethyl Sulfoxide (DMSO). **PF-06380101** is soluble in DMSO at concentrations of ≥ 65 mg/mL (87.48 mM).^[1] For best results, use newly opened, anhydrous DMSO as hygroscopic DMSO can negatively impact solubility.^[1]
- **Assisted Dissolution:** If you observe precipitation or phase separation, gentle heating and/or sonication can aid in dissolution.^[1] Be cautious with heating to avoid degradation of the compound.
- **Freshness of Stock Solutions:** Once prepared, it is recommended to aliquot and store stock solutions to prevent inactivation from repeated freeze-thaw cycles.^[1]

Q2: My **PF-06380101** precipitates when I dilute my DMSO stock solution into an aqueous buffer for my in vitro assay. How can I prevent this?

A2: This is a common issue when diluting a DMSO stock of a hydrophobic compound into an aqueous medium. Here are some strategies to overcome this:

- **Final DMSO Concentration:** Ensure the final concentration of DMSO in your aqueous buffer is as low as possible while maintaining the solubility of **PF-06380101**. High concentrations of DMSO can be toxic to cells.
- **Use of Surfactants:** Incorporating a biocompatible surfactant, such as Tween-80, in your final formulation can help to maintain the solubility of **PF-06380101** in aqueous solutions.
- **Stepwise Dilution:** Instead of a single large dilution, try a stepwise dilution of your DMSO stock into the aqueous buffer. This can sometimes prevent the compound from crashing out of solution.

Q3: I need to prepare a formulation of **PF-06380101** for in vivo animal studies. What are the recommended formulations?

A3: Several formulations have been described for in vivo administration of **PF-06380101**. The choice of formulation will depend on the route of administration and the desired concentration.

- **For a Clear Solution:** A formulation consisting of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline can achieve a solubility of ≥ 2.5 mg/mL.[1]
- **For a Suspended Solution:** A mixture of 10% DMSO and 90% (20% SBE- β -CD in Saline) can yield a suspended solution at 2.5 mg/mL, which may require sonication.[1] This type of formulation can be suitable for oral and intraperitoneal injections.[1]
- **Corn Oil Formulation:** A clear solution can also be obtained by dissolving **PF-06380101** in a vehicle of 10% DMSO and 90% Corn Oil, achieving a solubility of ≥ 2.5 mg/mL.[1]

Frequently Asked Questions (FAQs)

Q4: What is **PF-06380101**?

A4: **PF-06380101**, also known as Aur0101, is a potent auristatin microtubule inhibitor and a cytotoxic analogue of Dolastatin 10.[1][2] It is frequently used as a payload in the development of Antibody-Drug Conjugates (ADCs) for targeted cancer therapy.[3][4]

Q5: What is the mechanism of action of **PF-06380101**?

A5: As a microtubule inhibitor, **PF-06380101** disrupts microtubule dynamics within the cell.[3] This leads to cell-cycle arrest and ultimately apoptosis (programmed cell death) in actively dividing cells.[3] When used as an ADC payload, it is designed to be released inside target cancer cells, minimizing systemic toxicity.[4]

Q6: What are the storage conditions for **PF-06380101**?

A6:

- Powder: Store at -20°C for up to 3 years or at 4°C for up to 2 years.[1]
- In Solvent: Store stock solutions at -80°C for up to 6 months or at -20°C for up to 1 month.[1]

Quantitative Data Summary

Table 1: Solubility of **PF-06380101** in Various Solvents

Solvent	Concentration
DMSO	≥ 65 mg/mL (87.48 mM)[1]

Table 2: In Vivo Formulation Examples for **PF-06380101**

Formulation Composition	Solubility	Solution Appearance
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (3.36 mM)[1]	Clear solution[1]
10% DMSO, 90% (20% SBE-β-CD in Saline)	2.5 mg/mL (3.36 mM)[1]	Suspended solution (requires sonication)[1]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (3.36 mM)[1]	Clear solution[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM **PF-06380101** Stock Solution in DMSO

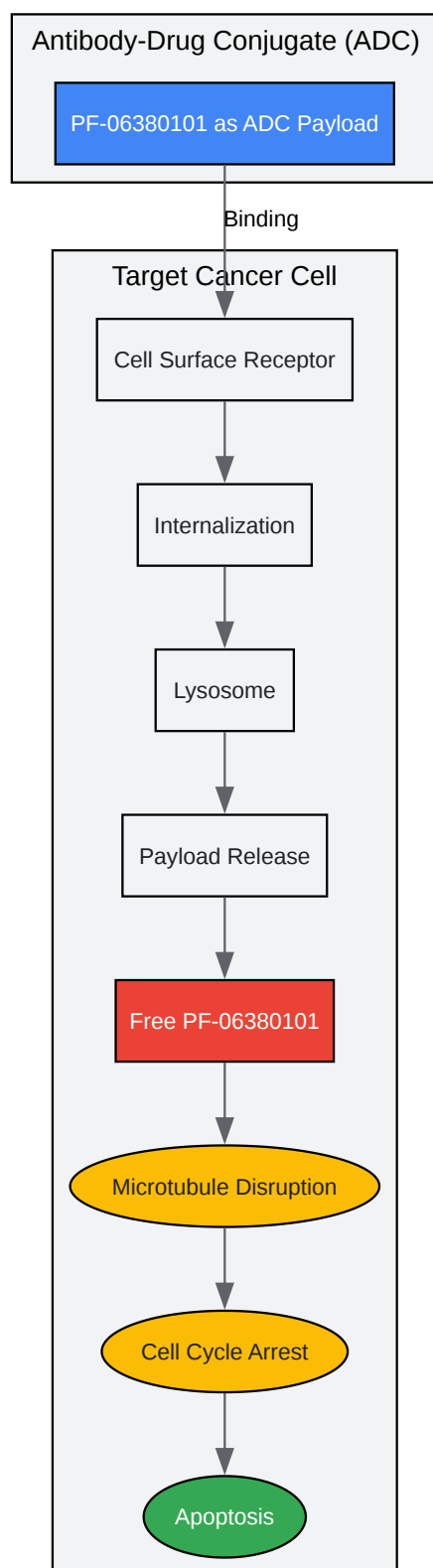
- Weigh the required amount of **PF-06380101** powder (Molecular Weight: 743.01 g/mol).
- Add the appropriate volume of anhydrous DMSO to achieve a 10 mM concentration. For example, to prepare 1 mL of a 10 mM stock solution, dissolve 7.43 mg of **PF-06380101** in 1 mL of DMSO.
- If necessary, gently warm the solution or sonicate until the powder is completely dissolved.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.^[1]

Protocol 2: Preparation of an In Vivo Formulation (Clear Solution)

This protocol is for preparing a 1 mL working solution with a final concentration of 2.5 mg/mL.

- Prepare a 25 mg/mL stock solution of **PF-06380101** in DMSO.
- In a sterile tube, add 100 µL of the 25 mg/mL DMSO stock solution.
- Add 400 µL of PEG300 and mix thoroughly until the solution is homogenous.
- Add 50 µL of Tween-80 and mix again until the solution is clear.
- Add 450 µL of saline to bring the final volume to 1 mL and mix thoroughly.^[1]

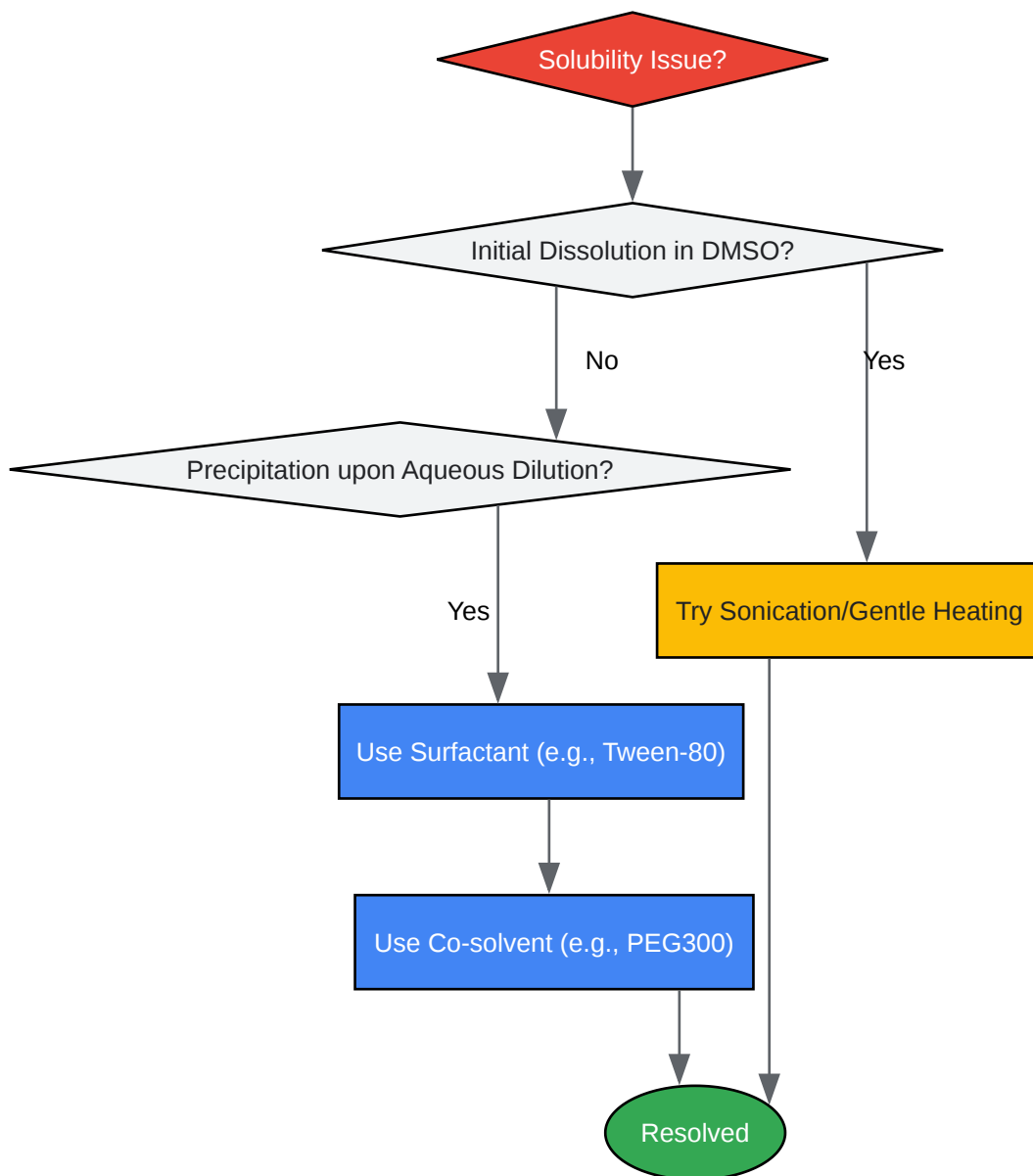
Visualizations



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Caption: Mechanism of action of **PF-06380101** as an ADC payload.

Caption: General workflow for preparing **PF-06380101** solutions.



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Caption: Troubleshooting logic for **PF-06380101** solubility issues.

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